

A Technical Guide to the Physicochemical Properties of Cbz-NH-PEG12-C2-acid

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Compound of Interest

Compound Name: Cbz-NH-PEG12-C2-acid

Cat. No.: B2978019

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Introduction

Cbz-NH-PEG12-C2-acid is a heterobifunctional linker commonly employed in the synthesis of complex biomolecules, particularly in the burgeoning field of Proteolysis Targeting Chimeras (PROTACs). As a PEG-based linker, it connects a ligand for a target protein with a ligand for an E3 ubiquitin ligase, facilitating the targeted degradation of proteins.^{[1][2][3][4][5][6][7][8][9][10][11][12]} The physicochemical properties of this linker are critical as they influence the solubility, permeability, and overall pharmacokinetic profile of the resulting PROTAC molecule. This technical guide provides a comprehensive overview of the known physicochemical properties of **Cbz-NH-PEG12-C2-acid**, detailed experimental protocols for their determination, and visual representations of its structure and characterization workflows.

Physicochemical Data

The following tables summarize the key physicochemical properties of **Cbz-NH-PEG12-C2-acid**. It is important to note that while some properties are well-defined, others, such as solubility and pKa, are not readily available as experimentally determined values in public literature and are often predicted or inferred from the behavior of similar PEGylated compounds.

Table 1: General Physicochemical Properties

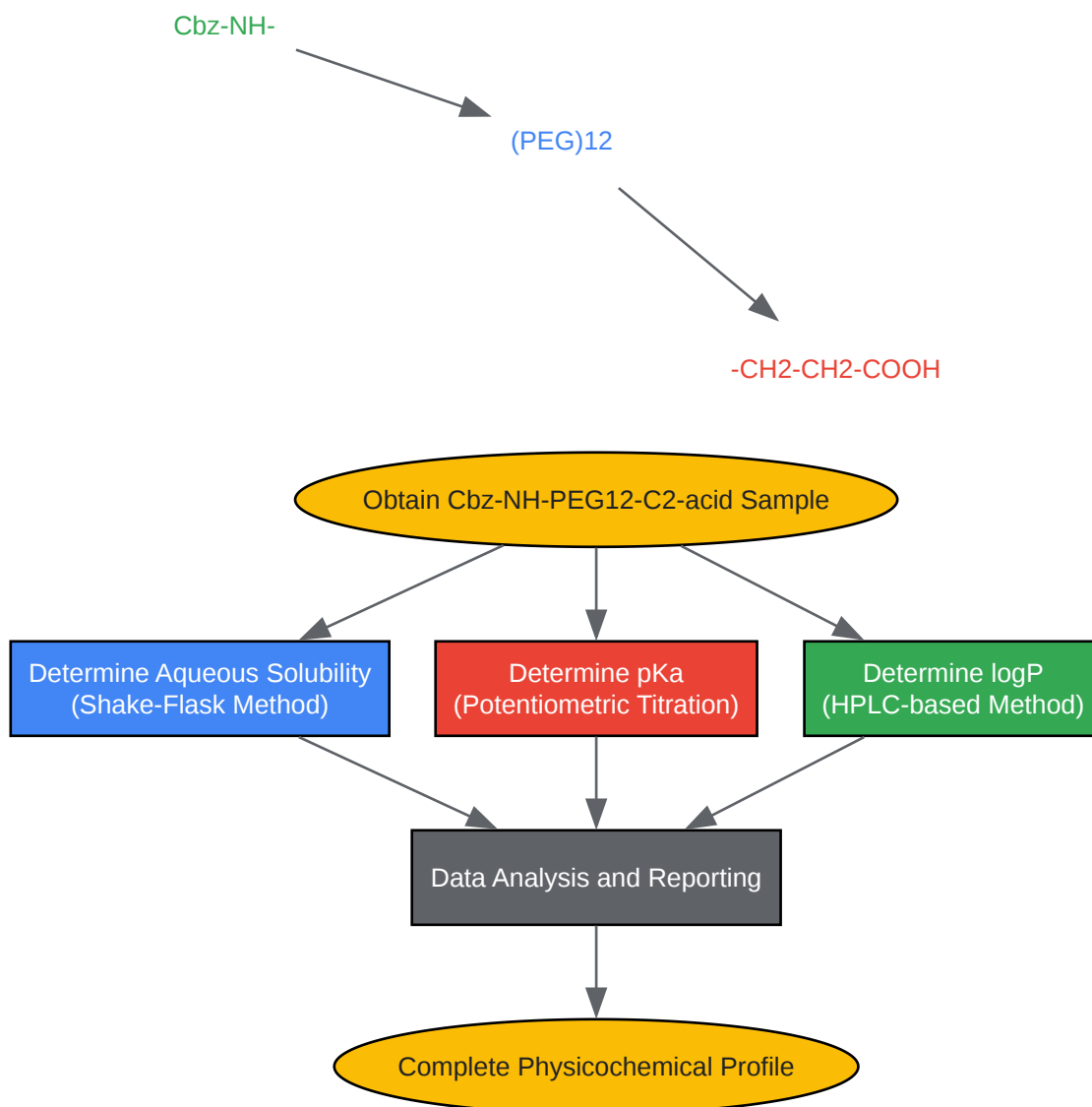
Property	Value	Source
Molecular Formula	C ₃₅ H ₆₁ NO ₁₆	[3]
Molecular Weight	751.86 g/mol	[3]
CAS Number	1334177-88-6	[3]
Appearance	Varies (often solid or oil)	[13]

Table 2: Predicted Physicochemical Properties

Property	Predicted Value	Method/Source
logP	-0.8 to -1.2	Computational models
pKa (Carboxylic Acid)	~4.5	Based on similar aliphatic carboxylic acids
Aqueous Solubility	High	Inferred from the PEG12 chain

Chemical Structure and Workflow Diagrams

Visualizing the structure and experimental processes is crucial for a deeper understanding. The following diagrams were generated using the Graphviz DOT language.



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